

# Application Notes and Protocols: 2-Methyl-6-nitroaniline in Materials Science

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methyl-6-nitroaniline

Cat. No.: B018888

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the utility of **2-Methyl-6-nitroaniline** (MNA) in materials science, with a focus on its application as a key intermediate in the synthesis of dyes and pigments, and as a precursor for nonlinear optical (NLO) materials. Detailed experimental protocols and quantitative data are presented to facilitate research and development in these areas.

## Intermediate for Dyes and Pigments

**2-Methyl-6-nitroaniline** is a versatile chemical compound widely used as an intermediate in the synthesis of azo dyes.<sup>[1][2]</sup> Its chemical structure, featuring both a methyl and a nitro group on the aniline ring, allows for the creation of dyes with vibrant colors and good stability.<sup>[1]</sup>

## Application: Synthesis of Azo Dyes

Azo dyes are a major class of synthetic colorants that contain the azo group (-N=N-) as the chromophore. **2-Methyl-6-nitroaniline** can be diazotized and coupled with various coupling components to produce a wide range of colors.

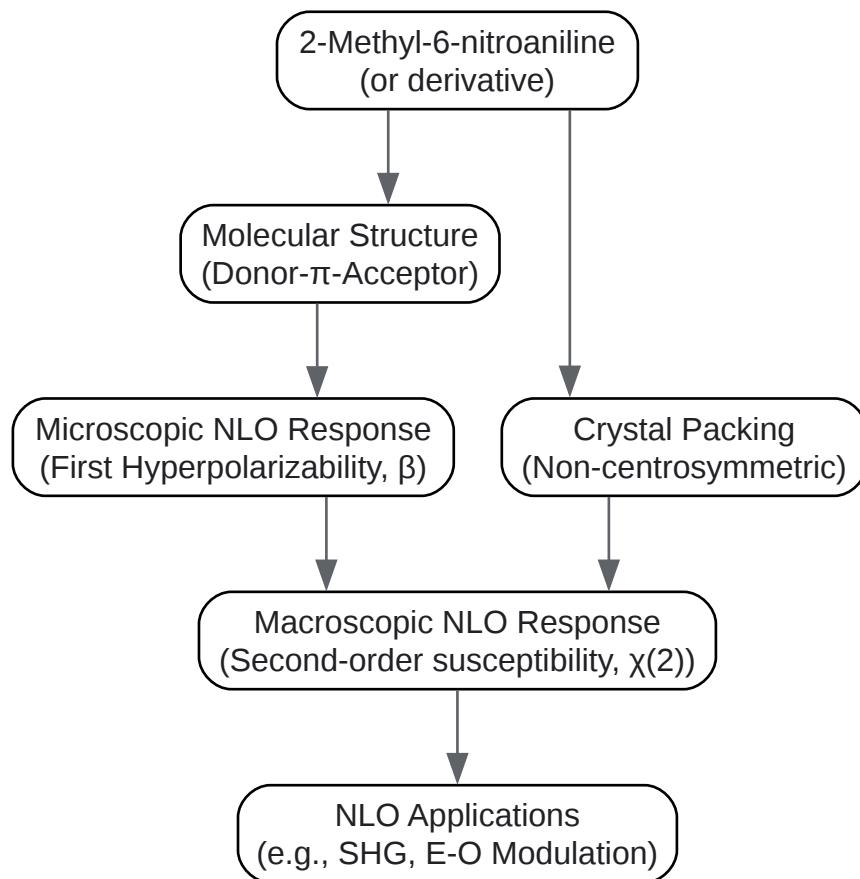
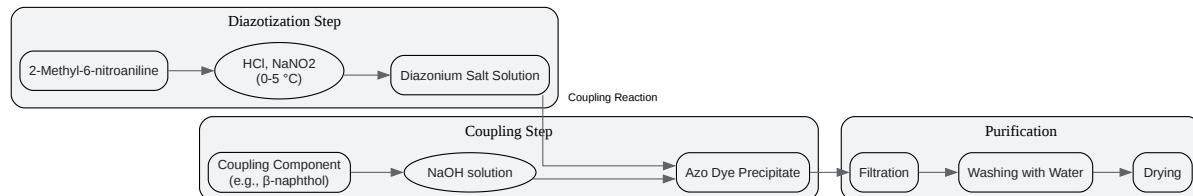
Quantitative Data Summary:

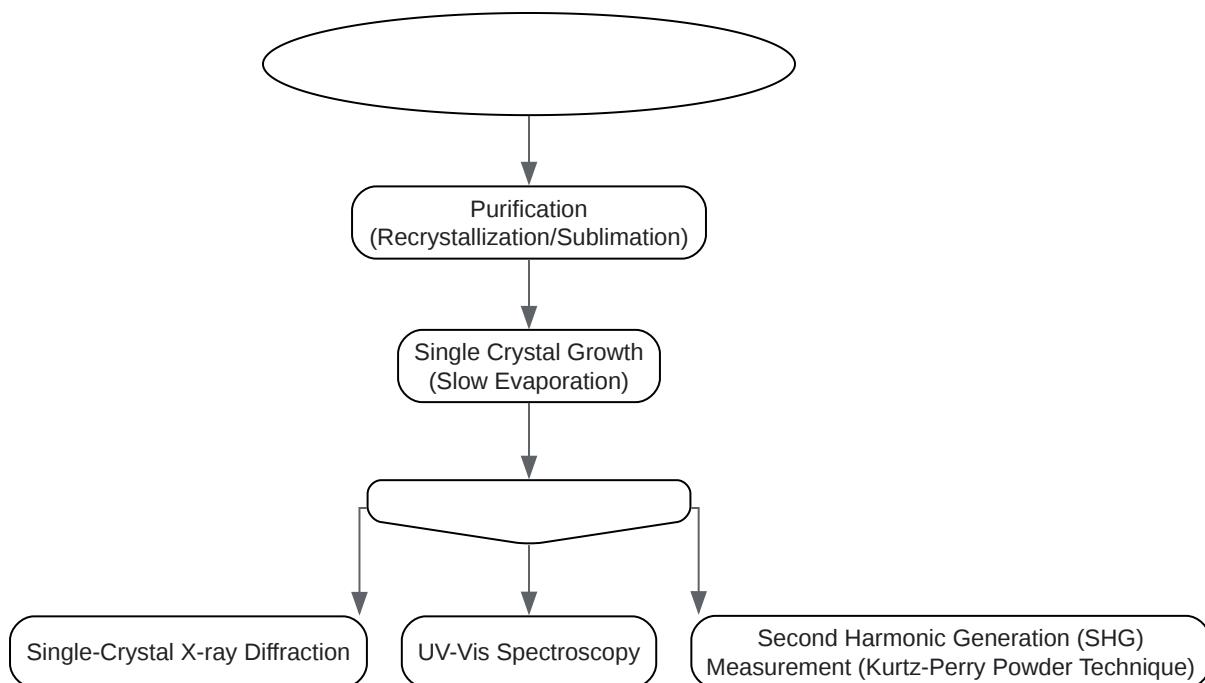
Property	Value	Reference
Molecular Weight	152.15 g/mol	[2][3]
Melting Point	93-96 °C	[2]
Appearance	Orange-red needle-shaped crystals or orange-yellow prisms	[3]
Solubility	Less than 1 mg/mL in water at 23 °C	[3]

### Experimental Protocol: Synthesis of a Generic Azo Dye from **2-Methyl-6-nitroaniline**

This protocol outlines a general procedure for the synthesis of an azo dye. The specific coupling component will determine the final color of the dye.

Workflow for Azo Dye Synthesis:





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [chemimpex.com](http://chemimpex.com) [chemimpex.com]
- 2. 2-Methyl-6-nitroaniline [[myskinrecipes.com](http://myskinrecipes.com)]
- 3. 2-Methyl-6-nitroaniline | C7H8N2O2 | CID 11298 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Application Notes and Protocols: 2-Methyl-6-nitroaniline in Materials Science]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b018888#application-of-2-methyl-6-nitroaniline-in-materials-science>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)